

An In-depth Technical Guide to 2-(2-Bromoethyl)thiophene

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Compound of Interest

Compound Name: 2-(2-Bromoethyl)thiophene

Cat. No.: B149277

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CAS Number: 26478-16-0

This technical guide provides a comprehensive overview of **2-(2-Bromoethyl)thiophene**, a key chemical intermediate for researchers, scientists, and professionals in drug development and materials science. This document outlines its chemical and physical properties, synthesis, reactivity, applications, and safety protocols.

Introduction

2-(2-Bromoethyl)thiophene, with the CAS number 26478-16-0, is an organic compound featuring a five-membered aromatic thiophene ring substituted with a bromoethyl group.^[1] The presence of the reactive bromine atom makes it a valuable intermediate in a variety of organic syntheses.^[1] It is particularly noted for its role as a building block in the creation of pharmaceuticals and advanced materials, such as conductive polymers for organic electronics.^{[1][2]}

Chemical and Physical Properties

The fundamental properties of **2-(2-Bromoethyl)thiophene** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
CAS Number	26478-16-0	[3] [4] [5]
Molecular Formula	C ₆ H ₇ BrS	[1] [3] [4]
Molecular Weight	191.09 g/mol	[3] [4]
Synonyms	2-(2-Thienyl)ethyl Bromide	[1]
Appearance	Liquid	[1]
Storage	Keep in a dark place, inert atmosphere, 2-8°C	[5]
SMILES	BrCCC1=CC=CS1	[4] [5]
InChIKey	JSELWWIIPRBECO-UHFFFAOYSA-N	[3]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-(2-Bromoethyl)thiophene** is not readily available in the provided search results, the synthesis of the related and commercially significant compound, 2-Bromothiophene, can serve as an illustrative example of thiophene halogenation. Thiophene is highly susceptible to electrophilic substitution, with bromination occurring preferentially at the 2- and 5-positions.[\[6\]](#)

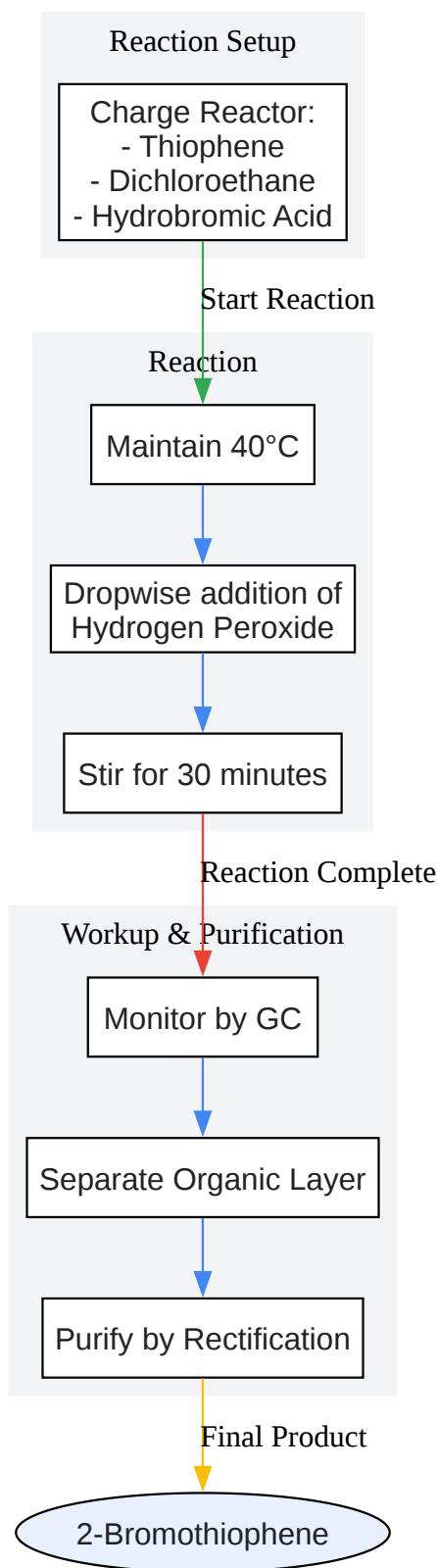
Representative Experimental Protocol: Synthesis of 2-Bromothiophene

A common method for the synthesis of 2-Bromothiophene involves the direct bromination of thiophene.[\[7\]](#)[\[8\]](#) One documented procedure involves reacting thiophene with hydrogen bromide and hydrogen peroxide.[\[9\]](#)

Procedure:

- Charge a reactor equipped with a stirrer, condenser, and thermometer with thiophene, dichloroethane, and hydrobromic acid.[\[9\]](#)

- While maintaining a temperature of approximately 40°C, slowly add hydrogen peroxide dropwise.[9]
- After the addition is complete, allow the reaction to proceed for about 30 minutes.[9]
- Monitor the reaction progress using gas chromatography to confirm the formation of 2-bromothiophene.[9]
- Once the reaction is complete (typically when the relative content of 2-bromothiophene exceeds 95%), separate the organic layer.[9]
- Purify the product by rectification to obtain pure 2-bromothiophene.[9]



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Figure 1: Synthesis workflow for 2-Bromothiophene.

Reactivity of 2-(2-Bromoethyl)thiophene

The reactivity of **2-(2-Bromoethyl)thiophene** is dominated by two main features: the bromoethyl side chain and the thiophene ring itself. The bromine atom is a good leaving group, making the compound susceptible to nucleophilic substitution reactions.^[1] This allows for the facile introduction of various functional groups. The thiophene ring can undergo further electrophilic substitution, although the existing side chain will influence the position of subsequent substitutions.^[6]

Applications in Research and Development

2-(2-Bromoethyl)thiophene is a versatile building block with significant applications in both pharmaceutical development and materials science.

Drug Development

Thiophene derivatives are present in a wide range of marketed drugs, including antipsychotics, antifungals, and anti-inflammatory agents.^[10] Specifically, 2-bromothiophene and its derivatives are crucial intermediates in the synthesis of antiplatelet drugs like clopidogrel and ticlopidine.^{[7][11][12]} The thiophene moiety is often a key pharmacophore, interacting with biological targets. **2-(2-Bromoethyl)thiophene** serves as a precursor for introducing the thienylethyl group into larger, more complex molecules. For instance, it has been used in the synthesis of potent analgesics.

Materials Science

The electronic properties of the thiophene ring make it a fundamental component in the field of organic electronics.^[1] Thiophene-based conductive polymers are essential for applications such as Organic Light-Emitting Diodes (OLEDs), organic solar cells, and advanced sensors.^[2] ^[11] **2-(2-Bromoethyl)thiophene** can be used to synthesize monomers that are subsequently polymerized to create these advanced materials.

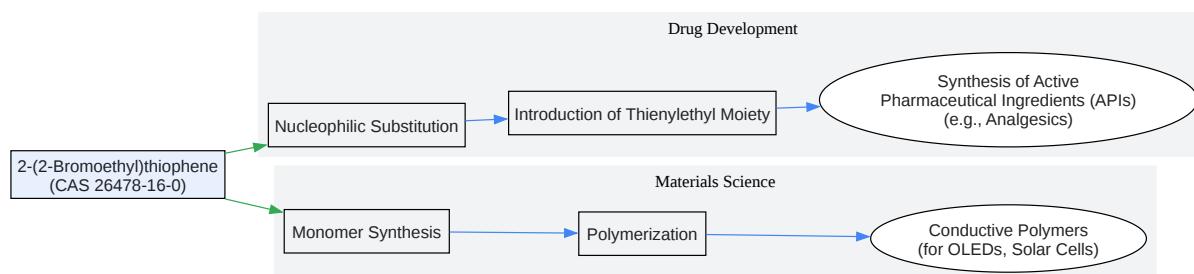
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Figure 2: Application workflow of **2-(2-Bromoethyl)thiophene**.

Safety and Handling

2-(2-Bromoethyl)thiophene is a hazardous chemical and requires careful handling in a laboratory setting. Below is a summary of its GHS classification and recommended safety precautions.

Hazard Information	Details
Pictograms	Danger
GHS Hazard Statements	H227: Combustible liquid[3]H315: Causes skin irritation[3][13]H318: Causes serious eye damage[3]H335: May cause respiratory irritation[3][13]
Precautionary Statements	P210, P261, P264, P271, P280, P302+P352, P304+P340, P305+P354+P338, P317, P321, P332+P317, P362+P364, P370+P378, P403+P233, P405, P501[3]

First Aid Measures

- General Advice: Consult a physician and show them the safety data sheet.[13]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[13]
- In Case of Skin Contact: Wash off with soap and plenty of water.[13]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[13]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[13]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields or a face shield.[13]
- Skin Protection: Handle with gloves. Wear appropriate protective clothing to prevent skin exposure.[13][14]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [14]
- General Hygiene: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.[13]

Conclusion

2-(2-Bromoethyl)thiophene is a valuable and reactive intermediate in organic synthesis. Its utility in the preparation of pharmaceuticals and the development of novel organic electronic materials underscores its importance in modern chemistry. Proper handling and adherence to safety protocols are essential when working with this compound due to its hazardous nature. This guide provides a foundational understanding for researchers and professionals utilizing this versatile chemical building block.

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